

# tert-Butyl (6-chloropyridin-3-yl)carbamate

## molecular weight and formula

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### Compound of Interest

Compound Name: **tert-Butyl (6-chloropyridin-3-yl)carbamate**

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## Technical Guide: tert-Butyl (6-chloropyridin-3-yl)carbamate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-butyl (6-chloropyridin-3-yl)carbamate**, a key building block in medicinal chemistry and drug development. This document details its chemical properties, a representative experimental protocol for its synthesis, and a logical workflow for its preparation and purification.

## Core Compound Data

**tert-Butyl (6-chloropyridin-3-yl)carbamate** is a Boc-protected amine derivative of 2-chloro-5-aminopyridine. The tert-butyloxycarbonyl (Boc) protecting group makes it a stable intermediate for use in multi-step organic syntheses, particularly in the construction of complex heterocyclic molecules for pharmaceutical applications.

## Physicochemical Properties

The key quantitative data for **tert-butyl (6-chloropyridin-3-yl)carbamate** are summarized in the table below. This information is critical for its application in synthesis, including reaction setup, purification, and characterization.

Property	Value	Citations
Molecular Formula	$C_{10}H_{13}ClN_2O_2$	<a href="#">[1]</a>
Molecular Weight	228.67 g/mol	<a href="#">[1]</a>
CAS Number	171178-45-3	<a href="#">[1]</a>
Melting Point	127-129 °C	<a href="#">[2]</a>
Boiling Point	283.7 °C at 760 mmHg	<a href="#">[2]</a>
Physical Form	Solid	<a href="#">[2]</a>
Purity (Typical)	≥98%	<a href="#">[2]</a>

## Synthesis and Experimental Protocol

The synthesis of **tert-butyl (6-chloropyridin-3-yl)carbamate** is typically achieved through the protection of the primary amine of 5-amino-2-chloropyridine using di-tert-butyl dicarbonate ( $Boc_2O$ ). This reaction is a standard procedure for introducing a Boc protecting group onto an aromatic amine.

## Representative Experimental Protocol: Boc Protection of 5-amino-2-chloropyridine

This protocol describes a common method for the synthesis of **tert-butyl (6-chloropyridin-3-yl)carbamate**.

Materials:

- 5-amino-2-chloropyridine
- Di-tert-butyl dicarbonate ( $Boc_2O$ )
- Tetrahydrofuran (THF), anhydrous
- Triethylamine (TEA) or another suitable base
- Saturated aqueous sodium bicarbonate ( $NaHCO_3$ ) solution

- Ethyl acetate
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

#### Procedure:

- Dissolution: In a round-bottom flask, dissolve 5-amino-2-chloropyridine (1.0 equivalent) in anhydrous tetrahydrofuran (THF).
- Base Addition: Add triethylamine (1.5 equivalents) to the solution.
- Reagent Addition: To the stirred solution, add di-tert-butyl dicarbonate (1.1 equivalents) portion-wise at room temperature. The reaction is often mildly exothermic.
- Reaction: Stir the mixture at room temperature overnight. Monitor the reaction progress by Thin-Layer Chromatography (TLC) until the starting material is consumed.
- Quenching and Extraction: Once the reaction is complete, quench it by adding saturated aqueous NaHCO<sub>3</sub> solution. Extract the aqueous mixture with ethyl acetate (3x).
- Washing: Combine the organic layers and wash with brine.
- Drying and Concentration: Dry the organic layer over anhydrous MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by column chromatography on silica gel or by recrystallization to yield the final product as a solid.

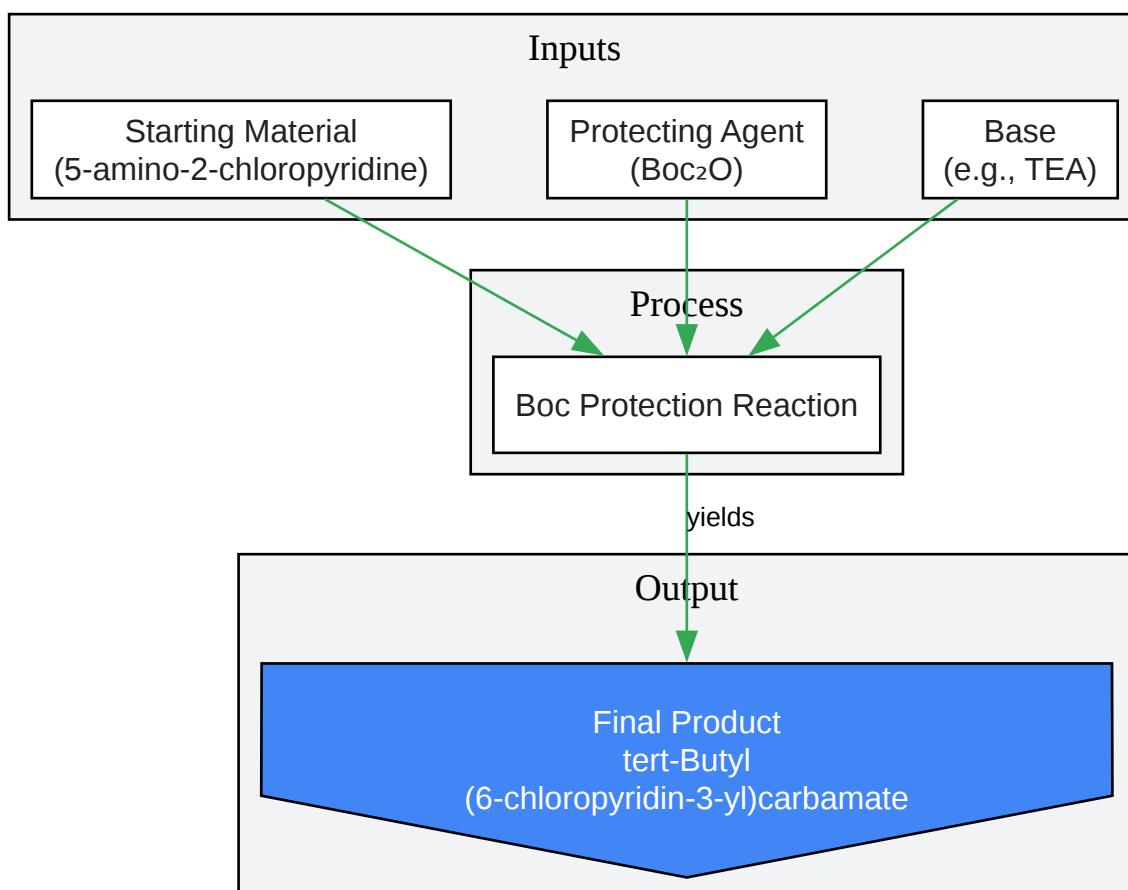
## Process Visualization

The following diagrams illustrate the logical workflow of the synthesis and purification process for **tert-butyl (6-chloropyridin-3-yl)carbamate**.



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### Synthetic Workflow for **tert-Butyl (6-chloropyridin-3-yl)carbamate**.



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### Logical Relationship of Synthesis Components.

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## References

- 1. (6-Chloro-pyridin-3-yl)-carbamic acid tert-butyl ester | C10H13ClN2O2 | CID 7330593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tert-Butyl (6-chloropyridin-3-yl)carbamate | 171178-45-3 [sigmaaldrich.com]
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